

# Safeguarding Researchers: A Comprehensive Guide to Personal Protective Equipment for Handling Ceralasertib

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## Compound of Interest

Compound Name: Ceralasertib

Cat. No.: B560106

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Essential Safety and Logistical Information for the Prudent Handling of the Investigational ATR Kinase Inhibitor, **Ceralasertib**.

This document provides crucial guidance for researchers, scientists, and drug development professionals on the appropriate personal protective equipment (PPE), handling procedures, and disposal methods for **Ceralasertib** (AZD6738). As an orally active and potent inhibitor of ATR kinase, **Ceralasertib** requires careful management in a laboratory setting to ensure personnel safety and prevent environmental contamination.<sup>[1][2][3]</sup> While a Material Safety Data Sheet (MSDS) may classify **Ceralasertib** as not a hazardous substance or mixture, a precautionary approach is paramount when handling any investigational compound with potent biological activity.<sup>[1]</sup>

## Recommended Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against potential exposure to **Ceralasertib**. A comprehensive suite of PPE should be worn at all times when handling this compound, particularly when there is a risk of generating dust or aerosols.

PPE Category	Item	Specifications and Recommendations
Eye Protection	Safety Goggles	Should be worn with side-shields to protect against splashes.
Hand Protection	Protective Gloves	Nitrile gloves are recommended due to their chemical resistance. For extended contact or when handling concentrated solutions, consider double-gloving.[4]
Body Protection	Impervious Clothing	A lab coat or gown made of a low-permeability fabric should be worn to protect the skin.
Respiratory Protection	Suitable Respirator	For weighing and handling of the solid compound where dust may be generated, a NIOSH-approved N95 respirator is recommended. In situations with a higher potential for aerosolization or for spills, a Powered Air-Purifying Respirator (PAPR) offers a higher level of protection.[5]

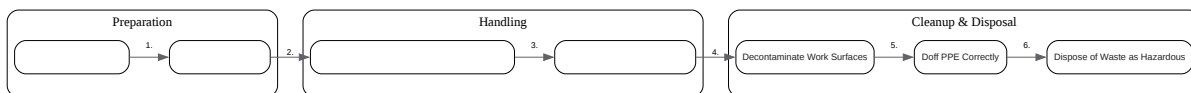
## Ceralasertib: Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ceralasertib** is provided below for easy reference.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>24</sub> N <sub>6</sub> O <sub>2</sub> S
Molecular Weight	412.51 g/mol
Appearance	Solid
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[1]

## Standard Operating Procedure for Handling Ceralasertib

Adherence to a strict operational workflow is critical for the safe handling of **Ceralasertib**. The following diagram outlines the recommended step-by-step procedure.

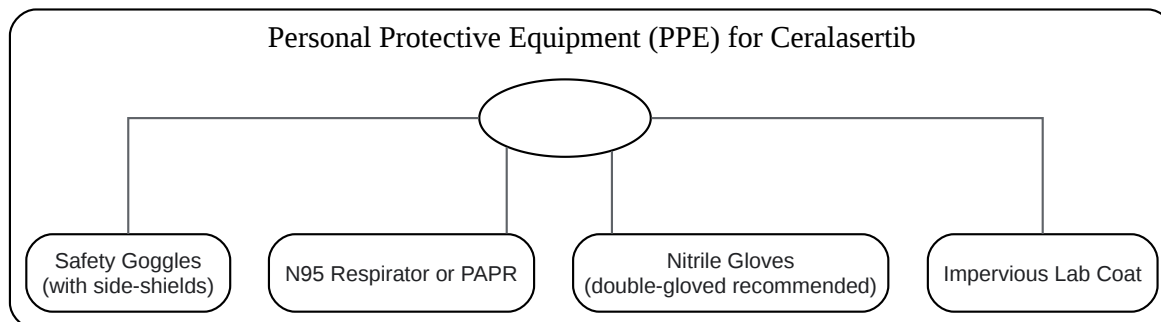


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**Caption:** Standard operating procedure for handling **Ceralasertib**.

## Recommended Personal Protective Equipment Ensemble

The following diagram illustrates the essential PPE for handling **Ceralasertib**.



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**Caption:** Recommended PPE for handling **Ceralasertib**.

## Disposal Plan for Ceralasertib Waste

All materials contaminated with **Ceralasertib**, including unused compound, solutions, and disposable PPE, should be treated as hazardous waste.

Operational Plan for Disposal:

- Segregation: All **Ceralasertib** waste must be segregated from general laboratory waste.
- Containerization:
  - Solid Waste: Collect in a clearly labeled, sealed container designated for hazardous chemical waste.
  - Liquid Waste: Collect in a compatible, sealed, and labeled waste container.
  - Sharps: Any sharps contaminated with **Ceralasertib** should be placed in a designated sharps container for hazardous waste.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Ceralasertib**".
- Storage: Store waste containers in a designated and secure satellite accumulation area until collection.

- Collection and Disposal: Arrange for the collection of hazardous waste by a certified and licensed waste disposal vendor. Incineration is the preferred method of disposal for potent pharmaceutical compounds.[6][7][8][9][10]

#### Empty Container Disposal:

Empty containers that have held **Ceralasertib** should be managed as hazardous waste and not be triple-rinsed into the sewer system. They should be collected along with other solid **Ceralasertib** waste for disposal by a certified vendor.

By adhering to these stringent safety protocols, researchers can minimize the risks associated with handling the potent investigational drug **Ceralasertib**, ensuring a safe laboratory environment for all personnel.

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